

Commercial Suppliers and Technical Guide for High-Purity 1-Bromobutane-D9

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Compound of Interest

Compound Name: 1-Bromobutane-D9

Cat. No.: B032881

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For researchers, scientists, and professionals in drug development requiring high-purity **1-Bromobutane-D9**, several commercial suppliers offer this deuterated compound with varying specifications. This technical guide provides a summary of available suppliers, a plausible experimental protocol for its synthesis, and key quality control methodologies.

Commercial Supplier Summary

The following table summarizes key quantitative data for **1-Bromobutane-D9** available from various commercial suppliers. This information is crucial for selecting the appropriate grade of material for specific research and development needs.

Supplier	Isotopic Purity (atom % D)	Chemical Purity	CAS Number	Notes
--INVALID-LINK--	99	Not specified	98195-36-9	Certificate of Analysis available. [1]
--INVALID-LINK--	98	≥99% (CP)	98195-36-9	Certificate of Analysis available for specific lots. [2] [3]
--INVALID-LINK--	98	98%	98195-36-9	Sold through distributors like Fisher Scientific. [4] [5] [6]
--INVALID-LINK--	Not specified	Not specified	98195-36-9	For research use only. [7] [8]
--INVALID-LINK--	Not specified	Not specified	98195-36-9	Accompanied by a Certificate of Analysis. [9] [10]
--INVALID-LINK--	Not specified	Not specified	98195-36-9	Provides reference standards. [11]

Experimental Protocols

While specific proprietary synthesis and purification protocols for high-purity **1-Bromobutane-D9** are not publicly disclosed by suppliers, a representative experimental procedure can be adapted from established methods for the synthesis of non-deuterated 1-bromobutane. The key modification would be the use of deuterated starting materials.

Representative Synthesis of 1-Bromobutane-D9

This protocol is based on the nucleophilic substitution of a deuterated butanol with a bromide source.

Materials:

- Butan-1-ol-D10 (or a suitably deuterated butanol)
- Sodium bromide (NaBr)
- Concentrated sulfuric acid (H₂SO₄)
- Deuterated water (D₂O)
- Anhydrous calcium chloride (CaCl₂)

Procedure:

- **Reaction Setup:** In a round-bottomed flask, combine Butan-1-ol-D10, sodium bromide, and deuterated water. The flask is placed in an ice bath to manage the exothermic reaction.[\[9\]](#)
[\[12\]](#)
- **Acid Addition:** Slowly add concentrated sulfuric acid to the cooled and stirred mixture. The slow addition is crucial to control the temperature and prevent side reactions.[\[9\]](#)[\[12\]](#)
- **Reflux:** After the addition of acid is complete, the mixture is heated to reflux for approximately 45-60 minutes. This provides the necessary energy to drive the SN2 reaction to completion.
- **Distillation:** The crude **1-Bromobutane-D9** is isolated from the reaction mixture by distillation.[\[10\]](#)[\[12\]](#)
- **Workup and Purification:**
 - The distillate is washed sequentially with water, concentrated sulfuric acid (to remove unreacted alcohol and ether byproducts), and a sodium bicarbonate or sodium hydroxide solution (to neutralize any remaining acid).[\[4\]](#)[\[9\]](#)[\[10\]](#)
 - The organic layer is then dried over a suitable drying agent, such as anhydrous calcium chloride.[\[9\]](#)[\[10\]](#)
 - Final purification is achieved by a second distillation, collecting the fraction boiling at the expected temperature for **1-Bromobutane-D9**.[\[4\]](#)[\[12\]](#)

Quality Control Methodologies

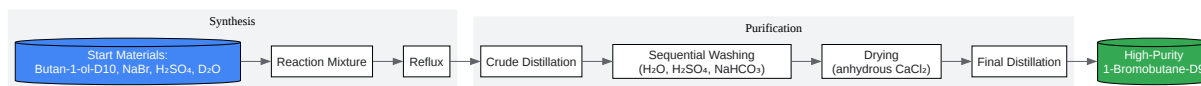
Ensuring the high purity of **1-Bromobutane-D9** is critical for its application in drug development and research. The primary analytical techniques for this purpose are Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR (Proton NMR): This technique is used to determine the chemical purity and the degree of deuteration. In a high-purity sample of **1-Bromobutane-D9**, the proton signals corresponding to the butyl chain should be absent or significantly diminished. The presence of residual proton signals allows for the quantification of non-deuterated or partially deuterated impurities.
 - ^2H NMR (Deuterium NMR): This method directly detects the deuterium nuclei, providing information about the positions and extent of deuteration.
 - ^{13}C NMR (Carbon-13 NMR): This can be used to confirm the carbon skeleton of the molecule and to identify any carbon-containing impurities.
- Mass Spectrometry (MS):
 - Gas Chromatography-Mass Spectrometry (GC-MS): This is a powerful technique for separating volatile impurities and determining the isotopic distribution. The mass spectrum of **1-Bromobutane-D9** will show a characteristic molecular ion peak cluster corresponding to the different bromine isotopes (^{79}Br and ^{81}Br) and the deuterated butyl fragment. The presence of ions at lower masses can indicate the presence of partially deuterated or non-deuterated species. The relative intensities of these peaks are used to calculate the isotopic enrichment.[\[13\]](#)

Visualizations

Logical Workflow for Synthesis and Purification

The following diagram illustrates the logical steps involved in the synthesis and purification of high-purity **1-Bromobutane-D9**.

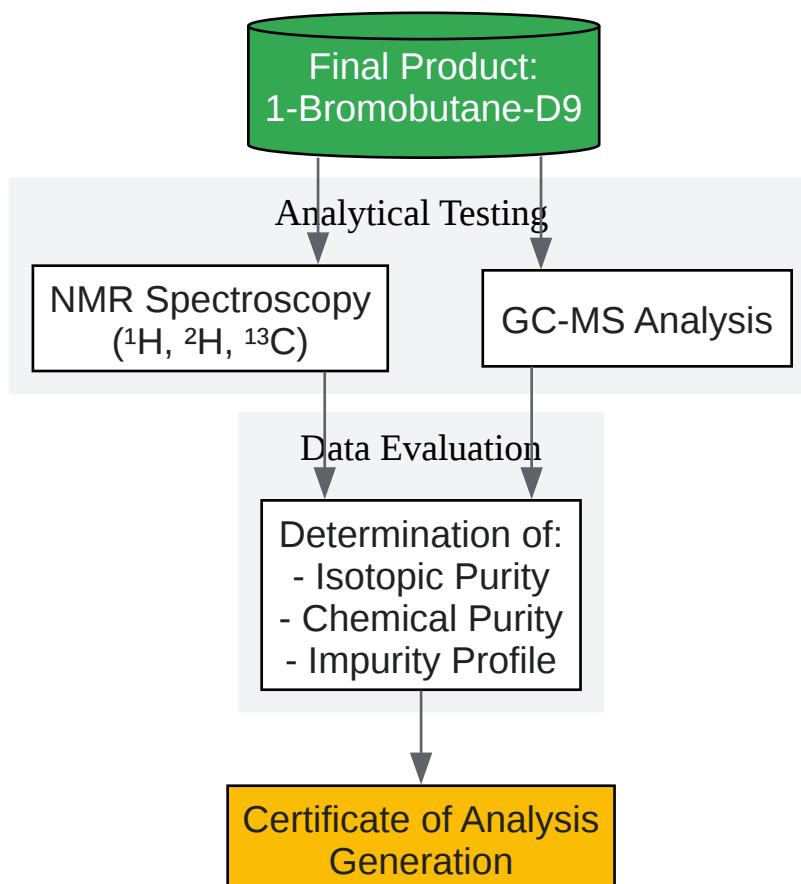


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Caption: A logical workflow for the synthesis and purification of **1-Bromobutane-D9**.

Experimental Workflow for Quality Control

This diagram outlines the key steps in the quality control analysis of the final **1-Bromobutane-D9** product.



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Caption: An experimental workflow for the quality control of **1-Bromobutane-D9**.

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References

- 1. cdnisotopes.com [cdnisotopes.com]
- 2. ^1H proton nmr spectrum of 1-bromobutane $\text{C}_4\text{H}_9\text{Br}$ $\text{CH}_3\text{CH}_2\text{CH}_2\text{CH}_2\text{Br}$ low/high resolution analysis interpretation of chemical shifts ppm spin spin line splitting H-1 n-butyl iodide ^1H nmr explaining spin-spin coupling for line splitting doc brown's advanced organic chemistry revision notes [docbrown.info]
- 3. spectrabase.com [spectrabase.com]
- 4. Synthesis of 1-Bromobutane_Chemicalbook [chemicalbook.com]
- 5. ez.restek.com [ez.restek.com]
- 6. 1-Bromobutane (D_9 , 98%) - Cambridge Isotope Laboratories, DLM-1169-5 [isotope.com]
- 7. vernier.com [vernier.com]
- 8. scbt.com [scbt.com]
- 9. docsity.com [docsity.com]
- 10. Lu Le Laboratory: Synthesis of 1-Bromobutane from 1-Butanol - Chemistry of Alcohol - Lu Le Laboratory [lulelaboratory.blogspot.com]
- 11. 1-Bromobutane(109-65-9) MS spectrum [chemicalbook.com]
- 12. Preparation of 1-bromobutane [rod.beavon.org.uk]
- 13. mass spectrum of 1-bromobutane $\text{C}_4\text{H}_9\text{Br}$ $\text{CH}_3\text{CH}_2\text{CH}_2\text{CH}_2\text{Br}$ fragmentation pattern of m/z m/e ions for analysis and identification of n-butyl iodide image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
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